

CCT-251921 solubility and stability issues

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Compound of Interest

Compound Name: CCT-251921

Cat. No.: B606554

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CCT-251921 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding the solubility and stability of **CCT-251921**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **CCT-251921** stock solutions?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing **CCT-251921** stock solutions.^[1] To facilitate dissolution, ultrasonic warming and heating to 60°C may be employed. It is crucial to use freshly opened, anhydrous DMSO, as its hygroscopic nature can negatively impact the compound's solubility.^[1]

Q2: What is the solubility of **CCT-251921** in common solvents?

A2: The solubility of **CCT-251921** in various solvents is summarized in the table below.

Solvent	Solubility	Notes
DMSO	≥ 25 mg/mL (60.84 mM)[1]	Ultrasonic warming and heating to 60°C can aid dissolution.[1]
Aqueous Media	Stated as "acceptable aqueous solubility" with a value of ≥ 2.5 mg/mL (6.08 mM) in a formulation context.[1][2]	

Q3: How should **CCT-251921** stock solutions be stored?

A3: For long-term stability, it is recommended to aliquot stock solutions and store them at -20°C for up to one year or at -80°C for up to two years.[1] Avoid repeated freeze-thaw cycles.[1]

Q4: Is **CCT-251921** stable in cell culture media?

A4: While specific stability studies in cell culture media are not detailed in the provided search results, **CCT-251921** is routinely used in cell-based assays, implying sufficient stability under standard cell culture conditions (e.g., in DMEM with 10% FBS at 37°C and 5% CO₂).[3][4] It is best practice to prepare fresh working solutions from frozen stock for each experiment to ensure potency.

Troubleshooting Guides

Issue 1: Precipitation of **CCT-251921** in Aqueous Solution

- Problem: The compound precipitates out of solution when preparing working dilutions in aqueous buffers like PBS or cell culture media.
- Possible Cause: The aqueous solubility of **CCT-251921** may have been exceeded.
- Troubleshooting Steps:
 - Verify Final Concentration: Ensure the final concentration of **CCT-251921** in your aqueous solution does not exceed its solubility limit.

- Use a Co-solvent: For in vivo formulations, a mixture of DMSO, PEG300, and Tween 80 in saline has been successfully used.^[1] For in vitro assays, ensure the final concentration of DMSO is kept low (typically <0.5%) to avoid solvent effects on cells.
- Gentle Warming: Briefly warming the solution to 37°C may help in redissolving any precipitate. However, prolonged heating is not recommended without specific stability data.

Issue 2: Inconsistent or Lower-than-Expected Activity in Cell-Based Assays

- Problem: The observed biological activity of **CCT-251921** is variable or weaker than anticipated.
- Possible Causes:
 - Degradation of the compound: Improper storage or multiple freeze-thaw cycles of the stock solution can lead to degradation.
 - Inaccurate concentration: Errors in weighing the compound or in serial dilutions can lead to incorrect final concentrations.
 - Binding to plastics: Hydrophobic compounds can sometimes adsorb to plastic surfaces.
- Troubleshooting Steps:
 - Prepare Fresh Solutions: Always prepare fresh working dilutions from a properly stored, aliquoted stock solution for each experiment.
 - Verify Stock Concentration: If possible, verify the concentration of your stock solution using a spectrophotometer if a molar extinction coefficient is known, or by other analytical methods.
 - Use Low-Binding Plastics: Consider using low-adhesion microplates and pipette tips.
 - Control Experiments: Include appropriate positive and negative controls in your assays to validate the experimental setup.

Experimental Protocols

Preparation of CCT-251921 Stock Solution (10 mM in DMSO)

- Weighing: Accurately weigh the required amount of **CCT-251921** powder (Molecular Weight: 410.91 g/mol). For example, for 1 mL of a 10 mM stock solution, weigh 4.11 mg.
- Dissolution: Add the appropriate volume of anhydrous DMSO.
- Solubilization: If necessary, sonicate the solution in a water bath and gently warm it to no more than 60°C until the compound is completely dissolved.[\[1\]](#)
- Storage: Aliquot the stock solution into single-use vials and store at -20°C or -80°C.[\[1\]](#)

Preparation of Working Solution for Cell Culture

- Thaw Stock Solution: Thaw a vial of the 10 mM **CCT-251921** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations. It is recommended to perform dilutions in a stepwise manner to ensure accuracy.
- Final DMSO Concentration: Ensure the final concentration of DMSO in the cell culture medium is consistent across all experimental conditions and is at a level that does not affect cell viability (typically $\leq 0.1\%$).[\[4\]](#)

In Vivo Formulation (Example)

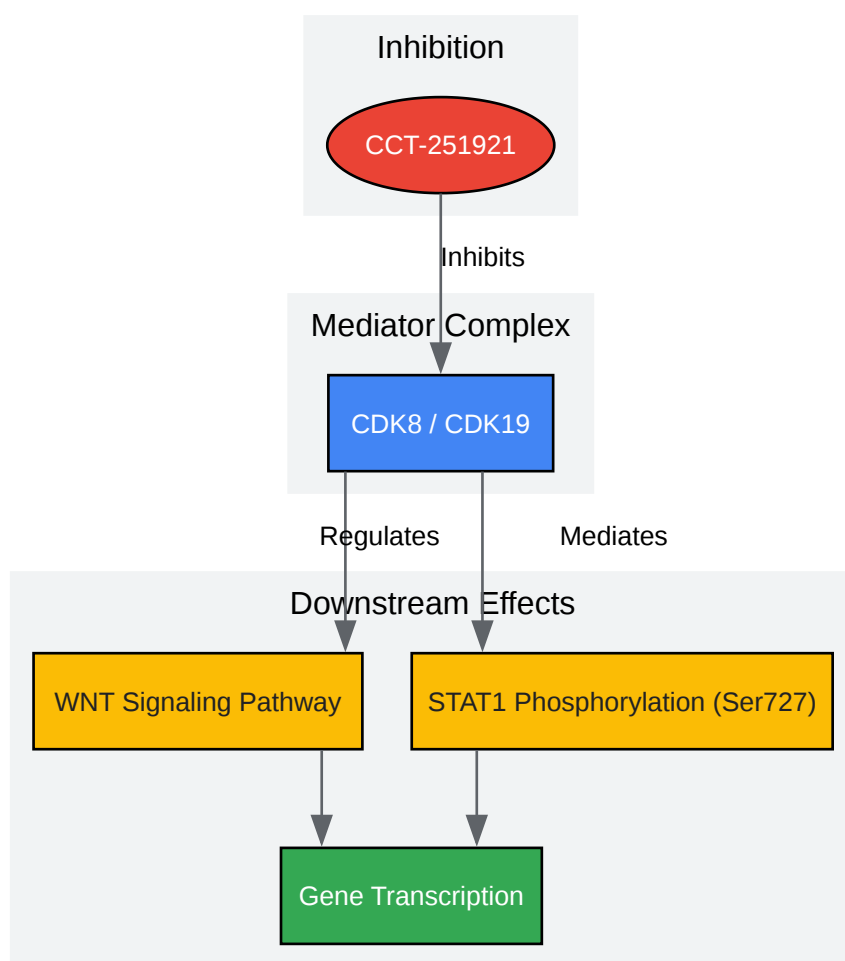
For a 30 mg/kg oral dose in mice, a formulation can be prepared as follows:

- Prepare a 25 mg/mL stock solution in DMSO.[\[1\]](#)
- Mix the following components in order:
 - 100 μ L of the 25 mg/mL **CCT-251921** stock in DMSO.
 - 400 μ L of PEG300. Mix well.

- 50 μ L of Tween-80. Mix well.
- 450 μ L of saline. Mix well to get a final volume of 1 mL.^[1]
- This will result in a 2.5 mg/mL dosing solution. The final vehicle composition will be 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.

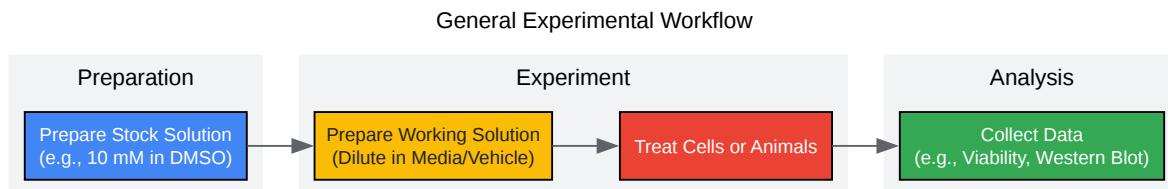
Visualizations

CCT-251921 Mechanism of Action



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Caption: **CCT-251921** inhibits CDK8/19, modulating WNT and STAT1 signaling.



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Caption: Workflow for using **CCT-251921** in experiments.

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